

A Comparative Analysis of Moscovium and Bismuth Chemistry: An Objective Guide

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This guide provides a detailed comparative analysis of the chemical properties of Moscovium (Mc), a superheavy element, and its lighter homolog, Bismuth (Bi). While both elements reside in Group 15 of the periodic table, their chemistries diverge significantly due to profound relativistic effects in the heavier Moscovium. This analysis is supported by the latest experimental data and theoretical predictions, offering a clear perspective on the unique nature of elements at the upper limits of the periodic table.

Fundamental and Chemical Properties: A Tabular Comparison

The following tables summarize the known and predicted properties of Moscovium and Bismuth, highlighting the substantial gaps in experimentally verified data for Moscovium due to its extreme instability.

Table 1: Comparison of Atomic and Physical Properties

Property	Moscovium (Mc)	Bismuth (Bi)
Atomic Number	115[1][2]	83[3]
Atomic Weight	[4] (most stable isotope)[5]	208.980 u[6]
Electron Configuration	[Rn] 5f ¹⁴ 6d ¹⁰ 7s ² 7p ³ [1]	[Xe] 4f ¹⁴ 5d ¹⁰ 6s ² 6p ³ [6]
Standard State (20°C)	Solid (Predicted)[1][7]	Solid[6]
Melting Point	~400 °C (Predicted)[8]	271.4 °C[6]
Boiling Point	~1100 °C (Predicted)[8]	1564 °C[6]
Density	~13.0 g/cm ³ (Predicted)[1]	9.79 g/cm ³ [6]
Classification	Post-Transition Metal (Predicted)[5]	Post-Transition Metal[3]

Table 2: Comparison of Key Chemical Properties

Property	Moscovium (Mc)	Bismuth (Bi)
Common Oxidation States	+1, +3 (Predicted)[7]	+3[3][9]
Other Possible States	+5 (Predicted to be highly unstable or impossible)[1][8]	+5 (Rare and unstable)[3][9]
First Ionization Energy	538.3 kJ/mol (Predicted)[10]	703 kJ/mol
Electronegativity (Pauling)	1.3 (Predicted)	2.02
Key Isotopes	²⁹⁰ Mc (~0.65 s half-life), ²⁸⁹ Mc (~220 ms half-life)[1][5]	²⁰⁹ Bi (Effectively stable)[6]
General Reactivity	Less reactive than Bismuth; more reactive than Flerovium. [5][11]	Stable in air at room temp; dissolves in nitric acid.[9][12]

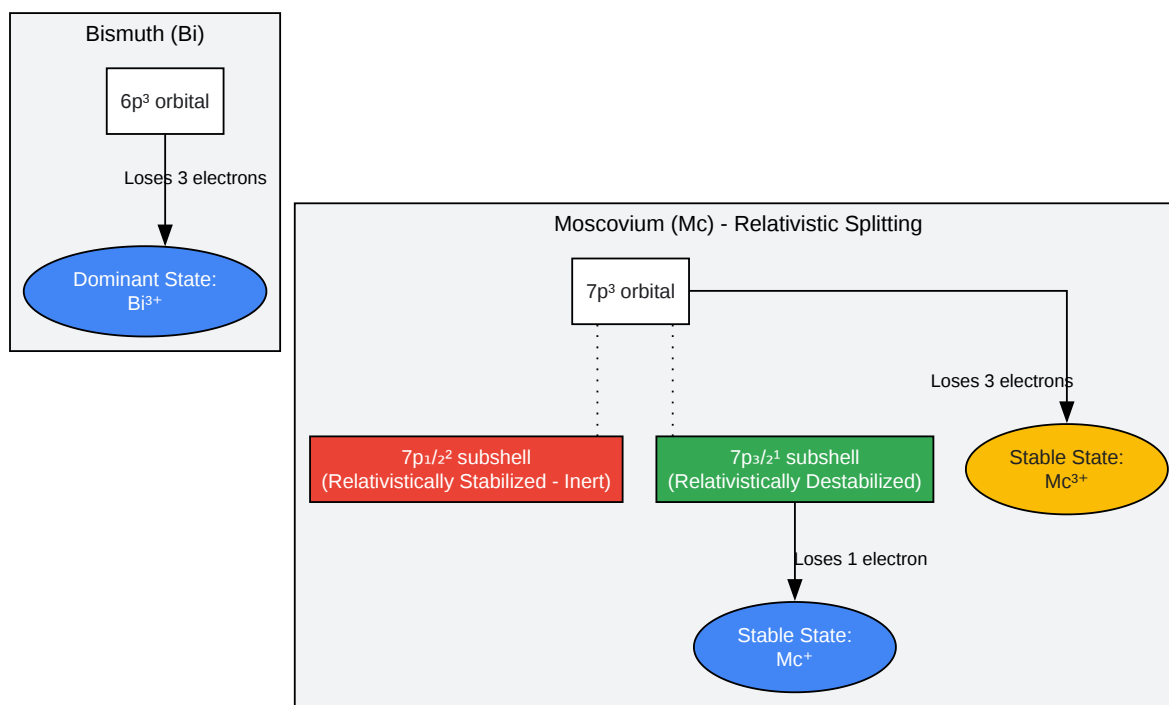
In-Depth Chemical Analysis

2.1. The Dominance of Relativistic Effects in Moscovium

The primary factor distinguishing Moscovium's chemistry from Bismuth's is the influence of special relativity on its electronic structure. In an atom with 115 protons, the electrons, particularly those in the inner s and p orbitals, travel at speeds approaching the speed of light. This has two major consequences:

- **Stabilization of 7s and 7p_{1/2} Orbitals:** The relativistic contraction makes the 7s and the 7p_{1/2} subshell electrons more tightly bound to the nucleus, rendering them chemically inert. This is a much stronger version of the "inert pair effect" seen in Bismuth's 6s² electrons.
- **Destabilization of 7p_{3/2} Orbitals:** The outermost 7p_{3/2} electron is relativistically destabilized and more easily participates in chemical bonding.^[5]

As a result, Moscovium is expected to readily form a +1 oxidation state by losing its single 7p_{3/2} electron, a behavior that makes it chemically similar to Thallium (Tl⁺).^{[10][13]} The +3 state is also predicted, while the group's characteristic +5 state is considered highly unlikely.^{[1][8]} In contrast, Bismuth chemistry is dominated by the +3 oxidation state, with the +5 state being rare and a powerful oxidizing agent.^{[3][9]}



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Caption: Relativistic orbital splitting in Moscovium vs. Bismuth.

2.2. Experimental Insights into Reactivity

Despite the immense challenge of studying an element produced one atom at a time with a sub-second half-life, recent experiments have provided the first chemical characterization of Moscovium.[11] Using gas-solid chromatography, scientists observed the interaction of individual Moscovium atoms with a quartz (silicon dioxide) surface.

The key finding was that Moscovium is less reactive and forms weaker bonds with the quartz surface than its lighter homolog, Bismuth.[11][14][15] This experimental result directly confirms

theoretical predictions about the influence of relativistic effects on Moscovium's chemical behavior, establishing it as more volatile and less metallic than Bismuth.

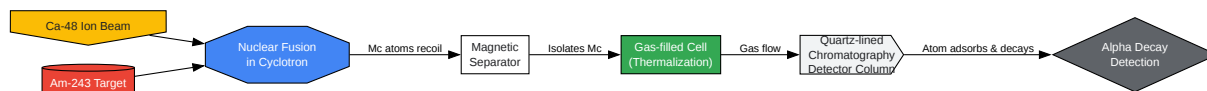
Experimental Protocols

The methodologies for studying Moscovium and Bismuth are vastly different, reflecting their respective stability and availability.

3.1. Protocol for Moscovium: Single-Atom Gas-Solid Chromatography

This method is designed to probe the chemical properties of superheavy elements with extremely short half-lives.

- Objective: To determine the chemical reactivity of Moscovium by measuring its adsorption enthalpy on a silicon dioxide surface.
- Methodology:
 - Synthesis: Moscovium isotopes (e.g., ^{288}Mc) are produced in a heavy-ion cyclotron by bombarding a target of Americium-243 with a beam of Calcium-48 ions.[\[7\]](#)[\[14\]](#)
 - Separation and Thermalization: The newly formed Mc atoms recoil from the target and are separated from the primary beam by a magnetic field. They are then stopped and thermalized in a buffer gas (e.g., helium/argon).[\[16\]](#)
 - Chromatography: The Mc atoms are transported by the gas flow into a chromatography column—a tube lined with detectors and coated with a thin layer of quartz (SiO_2).[\[11\]](#)[\[14\]](#)
 - Detection: As a Mc atom travels along the column, it interacts with the quartz surface. It eventually decays via an alpha decay chain. The positions of these decay events are recorded by the detectors.
 - Data Analysis: The distribution of decay events along the column indicates the strength of the interaction. A more volatile (less reactive) element will travel further down the column before decaying. This allows for the calculation of an adsorption enthalpy, which is compared to that of other elements like Bismuth and Flerovium.[\[11\]](#)



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